

एप्लीकेशन नोट्स और प्रोटोकॉल: 2-क्लोरो-5-आइसोप्रोपाइलपाइरीडीन की सुजुकी कपलिंग अभिक्रिया

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-isopropylpyridine

Cat. No.: B1353495

[Get Quote](#)

लक्षित दर्शक: शोधकर्ता, वैज्ञानिक और दवा विकास पेशेवर।

परिचय

सुजुकी-मियाउरा क्रॉस-कपलिंग अभिक्रिया कार्बन-कार्बन बांड निर्माण के लिए एक शक्तिशाली और बहुमुखी उपकरण है, जिसका दवा की खोज और विकास में व्यापक रूप से उपयोग किया जाता है। यह एप्लीकेशन नोट 2-क्लोरो-5-आइसोप्रोपाइलपाइरीडीन की सुजुकी कपलिंग अभिक्रिया के लिए विस्तृत प्रोटोकॉल और अभिक्रिया स्थितियों का अवलोकन प्रदान करता है। 2-क्लोरो-5-आइसोप्रोपाइलपाइरीडीन एक महत्वपूर्ण बिल्डिंग ब्लॉक है, और विभिन्न एरिल और हेटेरोएरिल समूहों के साथ इसकी युग्मन अभिक्रिया फार्मास्युटिकल रूप से सक्रिय यौगिकों के संश्लेषण के लिए महत्वपूर्ण है।

सिद्धांत

सुजुकी-मियाउरा कपलिंग एक पैलेडियम-उत्प्रेरित क्रॉस-कपलिंग अभिक्रिया है जिसमें एक ऑर्गेनोहैलाइड और एक ऑर्गेनोबोरॉन यौगिक के बीच एक बेस की उपस्थिति में अभिक्रिया होती है। 2-क्लोरो-5-आइसोप्रोपाइलपाइरीडीन के मामले में, अभिक्रिया एक उपयुक्त बोरॉनिक एसिड या एस्टर के साथ पैलेडियम उत्प्रेरक और एक बेस की उपस्थिति में C2 स्थिति पर कार्बन-कार्बन बांड के गठन की अनुमति देती है। अभिक्रिया की सफलता और उपज उत्प्रेरक, लिगैंड, बेस और विलायक सहित अभिक्रिया स्थितियों की पसंद पर बहुत अधिक निर्भर करती है।

अभिक्रिया स्थितियाँ: एक तुलनात्मक अवलोकन

निम्नलिखित सारणियाँ 2-क्लोरोपाइरीडीन और संबंधित सबस्ट्रेट्स के लिए सुजुकी कपलिंग अभिक्रियाओं के लिए साहित्य में रिपोर्ट की गई विभिन्न अभिक्रिया स्थितियों का सारांश प्रस्तुत करती हैं, जो 2-क्लोरो-5-आइसोप्रोपाइलपाइरीडीन के लिए एक प्रारंभिक बिंदु के रूप में काम कर सकती हैं।

सारणी 1: 2-क्लोरोपाइरीडीन और संबंधित सबस्ट्रेट्स के सुजुकी कपलिंग के लिए उत्प्रेरक और लिगैंड

उत्प्रेरक	लिगैंड	सबस्ट्रेट	एरिल बोरोनिक एसिड/एस्टर	उपज (%)
Pd(PPh ₃) ₄	-	2-क्लोरोपाइरीडीन	फेनिलबोरोनिक एसिड	80 (रूपांतरण)[1]
Pd ₂ (dba) ₃	फॉस्फाइट लिगैंड	लिथियम ट्राइआइसोप्रोपाइल 2-पाइरिडाइलबोरोनेट	3,5-(बिस-ट्राइफ्लोरोमेथिल)ब्रोमोबेंजीन	82[2]
Pd(dppf)Cl ₂	-	पाइरीडीन-2-सल्फोनिल फ्लोराइड	हेटेरो(एरिल) बोरोनिक एसिड/एस्टर	5-89[1]
Pd(OAc) ₂	SPhos	2,5-डाइक्लोरोपाइरीडीन	एरिलबोरोनिक एसिड	निर्दिष्ट नहीं[3]

सारणी 2: 2-क्लोरोपाइरीडीन और संबंधित सबस्ट्रेट्स के सुजुकी कपलिंग के लिए बेस और विलायक

बेस	विलायक	तापमान (°C)	अभिक्रिया समय (h)
K ₂ CO ₃	टोल्यूनि	रिफ्लक्स	18[1]
KF	डाइऑक्सेन	110	निर्दिष्ट नहीं[2]
Na ₃ PO ₄	डाइऑक्सेन/H ₂ O	65-100	निर्दिष्ट नहीं[1]
K ₃ PO ₄	1,4-डाइऑक्सेन/H ₂ O	100	12-24[3]
Na ₂ CO ₃	एसीटोनिट्राइल	80	36[3]

विस्तृत प्रायोगिक प्रोटोकॉल

यह प्रोटोकॉल 2-क्लोरो-5-आइसोप्रोपाइलपाइरीडीन के एक प्रतिनिधि सुजुकी कपलिंग के लिए एक सामान्य प्रक्रिया का वर्णन करता है जिसमें एक एरिलबोरोनिक एसिड होता है, जो समान सबस्ट्रेट्स के लिए साहित्य में रिपोर्ट की गई सामान्य स्थितियों पर आधारित है।

सामग्री:

- 2-क्लोरो-5-आइसोप्रोपाइलपाइरीडीन (1.0 mmol, 1.0 equiv.)

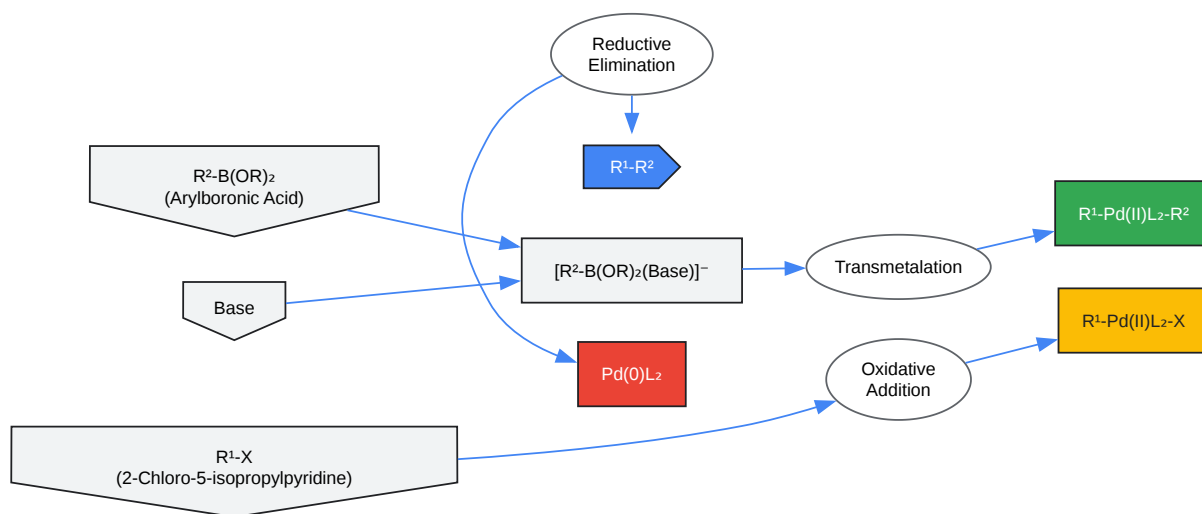
- एरिलबोरॉनिक एसिड (1.2 mmol, 1.2 equiv.)
- पैलेडियम (II) एसिटेट ($\text{Pd}(\text{OAc})_2$) (0.02 mmol, 2 mol%)
- SPhos (2-डाइसाइक्लोहेक्सिलफॉस्फिनो-2',6'-डाइमेथॉक्सीबाइफेनिल) (0.04 mmol, 4 mol%)
- पोटेशियम फॉस्फेट (K_3PO_4) (2.0 mmol, 2.0 equiv.)
- 1,4-डाइऑक्सेन (निर्जल)
- पानी (डीगैस्ड)
- नाइट्रोजन या आर्गन गैस
- अक्रिय वातावरण अभिक्रियाओं के लिए मानक कांच के बने पदार्थ (जैसे, श्लेनक फ्लास्क)

प्रक्रिया:

- एक सूखे श्लेनक फ्लास्क को एक अक्रिय वातावरण (नाइट्रोजन या आर्गन) के तहत रखें।
- फ्लास्क में 2-क्लोरो-5-आइसोप्रोपाइलपाइरीडीन (1.0 mmol), वांछित एरिलबोरॉनिक एसिड (1.2 mmol), और पोटेशियम फॉस्फेट (2.0 mmol) डालें। [3]
- एक अलग शीशी में, 2 mL निर्जल 1,4-डाइऑक्सेन में पैलेडियम (II) एसिटेट (0.02 mmol) और SPhos (0.04 mmol) को घोलकर उत्प्रेरक प्रीमिक्स तैयार करें। [3]
- अभिकारकों वाले श्लेनक फ्लास्क में 8 mL निर्जल 1,4-डाइऑक्सेन और 2 mL डीगैस्ड पानी डालें। [3]
- उत्प्रेरक प्रीमिक्स को सिरिज के माध्यम से अभिक्रिया मिश्रण में डालें। [3]
- अभिक्रिया मिश्रण को जोरदार सरगर्मी के साथ 100 डिग्री सेल्सियस पर गर्म करें। [3]
- TLC या GC-MS द्वारा अभिक्रिया की प्रगति की निगरानी करें। अभिक्रिया आमतौर पर 12-24 घंटों के भीतर पूरी हो जाती है। [3]
- पूरा होने पर, अभिक्रिया को कमरे के तापमान पर ठंडा करें।
- मिश्रण को एथिल एसिटेट (20 mL) से पतला करें और पानी (2 x 10 mL) और ब्राइन (1 x 10 mL) से धोएं। [3]

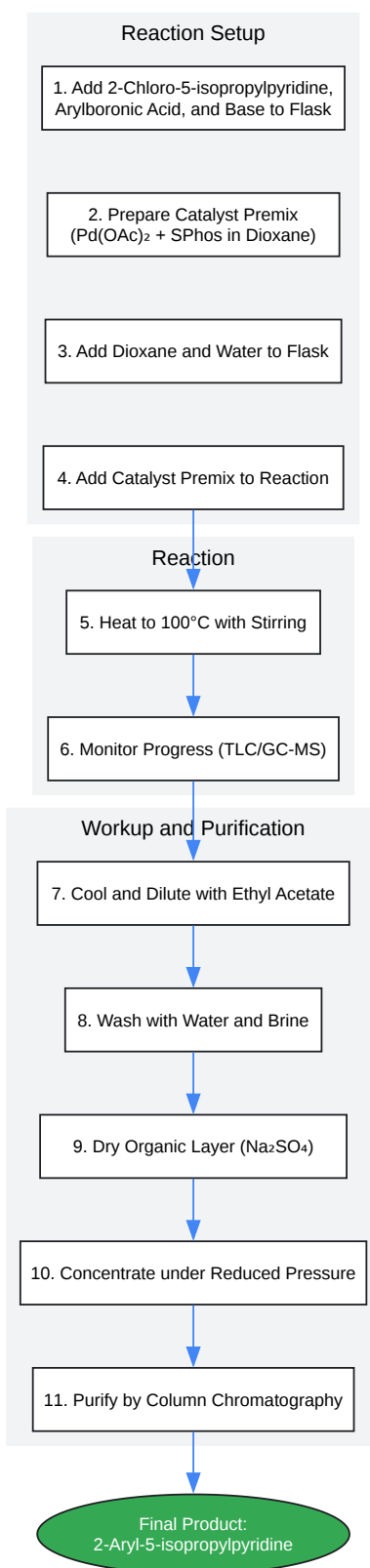
- कार्बनिक परत को निर्जल सोडियम सल्फेट पर सुखाएं, फ़िल्टर करें और कम दबाव में केंद्रित करें। [3]
- 2-एरिल-5-आइसोप्रोपाइलपाइरीडीन उत्पाद प्राप्त करने के लिए सिलिका जेल पर फ्लैश कॉलम क्रोमैटोग्राफी द्वारा कच्चे उत्पाद को शुद्ध करें। [3]

आरेख



[Click to download full resolution via product page](#)

Caption: सुजुकी-मियाउरा कपलिंग अभिक्रिया का उत्प्रेरक चक्र।



[Click to download full resolution via product page](#)

Caption: 2-क्लोरो-5-आइसोप्रोपाइलपाइरीडीन के लिए एक विशिष्ट सुजुकी कपलिंग प्रायोगिक वर्कफ़्लो ।

निष्कर्ष

यह एप्लिकेशन नोट 2-क्लोरो-5-आइसोप्रोपाइलपाइरीडीन की सुजुकी कपलिंग अभिक्रिया के लिए एक व्यापक मार्गदर्शिका प्रदान करता है। प्रदान किए गए प्रोटोकॉल और अभिक्रिया स्थितियों को विशिष्ट सबस्ट्रेट्स और वांछित परिणामों के लिए अनुकूलित किया जा सकता है। सुजुकी-मियाउरा अभिक्रिया दवा की खोज में एक शक्तिशाली उपकरण बनी हुई है, और इस बिल्डिंग ब्लॉक के युग्मन के लिए विश्वसनीय तरीकों का विकास उपन्यास चिकित्सीय एजेंटों के संश्लेषण के लिए महत्वपूर्ण है।

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis of 2-arylpyridines by the Suzuki–Miyaura cross-coupling of PyFluor with hetero(aryl) boronic acids and esters - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Method for producing Suzuki coupling compound catalysed by a nickel compound - Patent 1439157 [data.epo.org]
- To cite this document: BenchChem. [एप्लीकेशन नोट्स और प्रोटोकॉल: 2-क्लोरो-5-आइसोप्रोपाइलपाइरीडीन की सुजुकी कपलिंग अभिक्रिया]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1353495#2-chloro-5-isopropylpyridine-suzuki-coupling-reaction-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com